

Personal protective equipment for handling 4-Hydroxynicotinic acid

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Compound of Interest

Compound Name: 4-Hydroxynicotinic acid

Cat. No.: B1198600

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Essential Safety and Handling Guide for 4-Hydroxynicotinic Acid

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Hydroxynicotinic acid** (CAS No. 609-70-1). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

4-Hydroxynicotinic acid is a chemical that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with the following hazard statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

A comprehensive PPE strategy is mandatory to mitigate these risks. The following table summarizes the required protective gear.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles or a face shield. ^[3]	To prevent eye contact and serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation.
Body Protection	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.	To prevent inhalation and respiratory irritation.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid generating dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.^[4]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.^{[3][4]}

- Keep away from incompatible materials such as strong oxidizing agents.

Emergency and First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][4]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [3][4]

Spillage and Disposal Plan

Spill Response:

- Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a designated, labeled container for hazardous waste.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and then collect the material as you would for a small spill.

Waste Disposal:

- Dispose of **4-Hydroxynicotinic acid** and any contaminated materials as hazardous waste.
[5]
- Follow all local, state, and federal regulations for hazardous waste disposal.[5]
- Do not dispose of down the drain or in regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Hydroxynicotinic acid** from preparation to disposal.

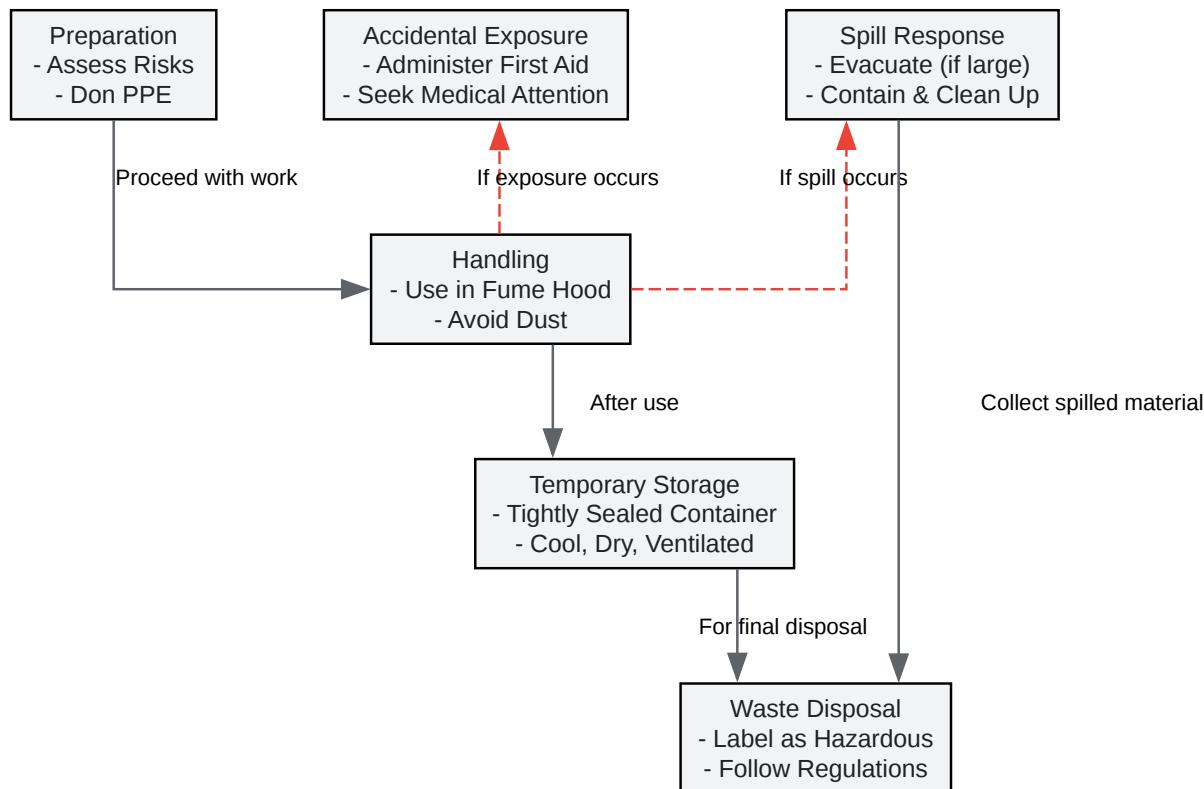


Figure 1. Safe Handling Workflow for 4-Hydroxynicotinic Acid

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Caption: Figure 1. Safe Handling Workflow for **4-Hydroxynicotinic Acid**

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